

stability of isosorbide dinitrate in DMSO for long-term storage

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Compound of Interest

Compound Name: *BiDil*

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Technical Support Center: Isosorbide Dinitrate (ISDN) in DMSO

This technical support center provides guidance for researchers, scientists, and drug development professionals on the long-term storage and stability of isosorbide dinitrate (ISDN) dissolved in dimethyl sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of Isosorbide Dinitrate?

For in vitro studies, DMSO is a common solvent for preparing stock solutions of ISDN due to its high solubilizing capacity for many organic compounds.^{[1][2]} Commercially available ISDN is readily soluble in DMSO at concentrations of approximately 47-50 mg/mL.^{[1][2]}

Q2: What are the primary degradation products of Isosorbide Dinitrate?

The primary degradation products of ISDN are its mononitrate metabolites: isosorbide-2-mononitrate (2-ISMN) and isosorbide-5-mononitrate (5-ISMN).^{[3][4]} Stability studies should ideally monitor the decrease in the parent ISDN peak and the corresponding increase in the peaks of these mononitrates.

Q3: What general precautions should be taken when storing compounds in DMSO?

DMSO is hygroscopic, meaning it readily absorbs moisture from the air. Water content can significantly impact the stability of dissolved compounds.^[5] It is crucial to use anhydrous DMSO and to store stock solutions in tightly sealed containers to minimize moisture absorption. Additionally, repeated freeze-thaw cycles should be avoided if possible, as this can also affect compound stability.^[5]

Q4: How does ISDN exert its biological effects?

ISDN is a prodrug that is converted to nitric oxide (NO) in the body.^{[6][7][8]} NO then activates the enzyme guanylate cyclase, which increases the levels of cyclic guanosine monophosphate (cGMP) in smooth muscle cells.^{[6][7][8][9]} This increase in cGMP leads to a cascade of events resulting in the dephosphorylation of myosin light chains, causing smooth muscle relaxation and vasodilation.^{[6][7]}

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate observed in the ISDN stock solution after thawing.	The concentration of ISDN may exceed its solubility limit at lower temperatures.	Gently warm the solution to 37°C and vortex or sonicate to redissolve the compound. ^[2] If precipitation persists, consider preparing a more dilute stock solution.
Inconsistent experimental results using the same ISDN stock solution.	The stock solution may be degrading, or there may be issues with solution homogeneity.	Aliquot the stock solution into smaller, single-use volumes after preparation to avoid repeated freeze-thaw cycles and contamination. ^[5] Ensure the solution is thoroughly mixed before each use. Perform a stability check using an appropriate analytical method like HPLC.
Loss of biological activity of the ISDN solution over time.	ISDN may be degrading due to improper storage conditions (e.g., exposure to light, moisture, or elevated temperatures).	Store ISDN stock solutions at or below -20°C in airtight, light-resistant containers. ^{[10][11]} Use anhydrous DMSO. Prepare fresh solutions periodically.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of ISDN in DMSO

- Materials:
 - Isosorbide Dinitrate (MW: 236.14 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)

- Sterile, amber glass vials with airtight caps
- Calibrated analytical balance
- Vortex mixer or sonicator
- Procedure:
 1. Weigh out 2.36 mg of ISDN powder on an analytical balance.
 2. Transfer the powder to a sterile amber glass vial.
 3. Add 1 mL of anhydrous DMSO to the vial.
 4. Cap the vial tightly and vortex or sonicate until the ISDN is completely dissolved.
 5. For long-term storage, it is recommended to aliquot the stock solution into smaller, single-use volumes.

Protocol for Assessing the Stability of ISDN in DMSO using HPLC

- Instrumentation and Conditions:
 - HPLC System: A system with a UV detector.
 - Column: C18 reversed-phase column (e.g., 150 x 4.6 mm, 5 μ m particle size).[4]
 - Mobile Phase: A gradient of methanol and water is often used. For example, a mixture of methanol and water (50:50, v/v) can be effective.[12]
 - Flow Rate: 1.0 mL/min.[4][12]
 - Detection Wavelength: 220 nm or 230 nm.[4][13]
 - Injection Volume: 20 μ L.[12]
- Procedure:

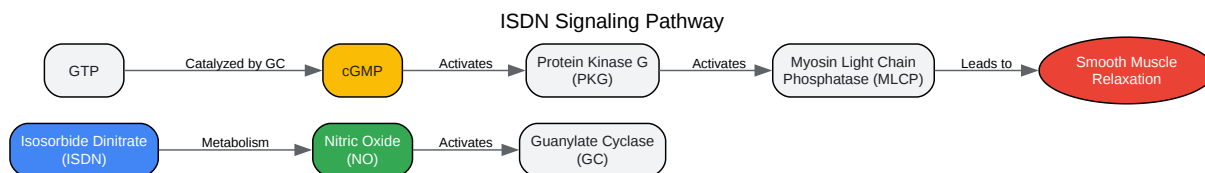
1. Prepare a stock solution of ISDN in DMSO as described above.
2. At time zero (t=0), dilute a small aliquot of the stock solution with the mobile phase to a suitable concentration for HPLC analysis.
3. Inject the diluted sample onto the HPLC system and record the chromatogram.
4. Store the remaining stock solution under the desired long-term storage conditions (e.g., -20°C, -80°C, room temperature).
5. At subsequent time points (e.g., 1, 3, 6, 12 months), thaw an aliquot of the stock solution, dilute it in the same manner, and analyze by HPLC.
6. Calculate the percentage of ISDN remaining at each time point relative to the t=0 sample by comparing the peak areas.

Stability Data

The following table presents hypothetical stability data for a 10 mM solution of ISDN in anhydrous DMSO stored under different conditions. This data is for illustrative purposes and should be confirmed by experimental analysis.

Storage Temperature	1 Month	3 Months	6 Months	12 Months
Room Temperature (20-25°C)	98%	92%	85%	70%
Refrigerated (4°C)	>99%	98%	96%	92%
Frozen (-20°C)	>99%	>99%	98%	97%
Ultra-Low (-80°C)	>99%	>99%	>99%	>99%

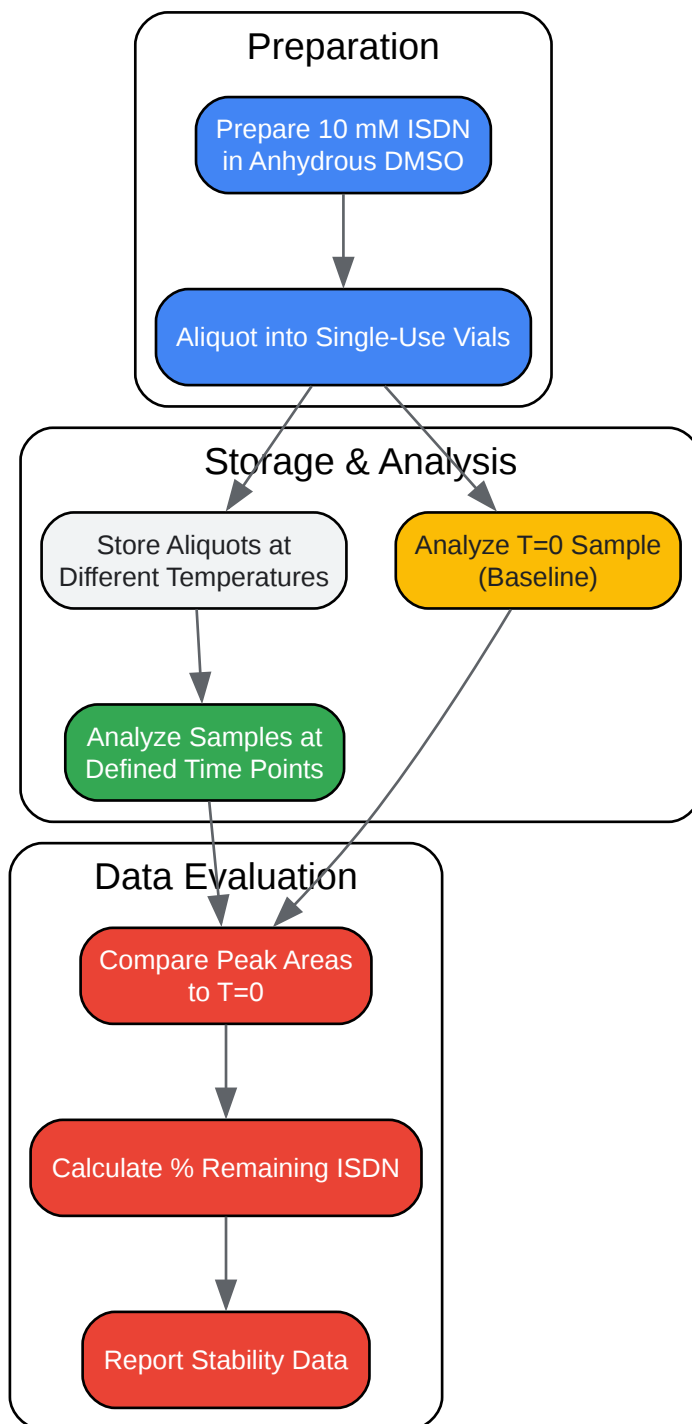
Visualizations



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Caption: Signaling pathway of Isosorbide Dinitrate.

Workflow for Long-Term Stability Assessment

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Caption: Experimental workflow for stability testing.

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